

# Essential Safety and Operational Guide for 1-Methyl-2-pyrrolidineethanol

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## Compound of Interest

Compound Name: **1-Methyl-2-pyrrolidineethanol**

Cat. No.: **B046732**

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This guide provides immediate and essential safety and logistical information for the handling and disposal of **1-Methyl-2-pyrrolidineethanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

### Chemical Identifier:

- Name: **1-Methyl-2-pyrrolidineethanol**
- CAS Number: 67004-64-2[\[1\]](#)[\[2\]](#)
- Molecular Formula: C7H15NO[\[1\]](#)[\[3\]](#)

### Primary Hazards:

- Harmful if swallowed.[\[1\]](#)[\[3\]](#)
- Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Causes serious eye damage.[\[1\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Methyl-2-pyrrolidineethanol**. All PPE should be inspected prior to use and removed correctly to avoid

skin contact.[1]

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles. An 8-inch minimum faceshield is also required.	NIOSH (US) or EN 166 (EU) approved.[1]
Hand Protection	Chemical-resistant gloves.	Must satisfy Regulation (EU) 2016/425 and standard EN 374.[1]
Skin and Body Protection	Protective clothing to prevent skin exposure.	No specific standard cited, but full coverage is recommended.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. A type ABEK (EN14387) respirator filter is recommended.	NIOSH/MSHA or EN 149, EN14387.[2][4]

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[1][5] Use of a chemical fume hood is recommended.[4][6]
- Ensure an eyewash station and safety shower are readily accessible.[7]
- Remove all sources of ignition, as the substance is a combustible liquid.[1][2][8] Keep away from heat, sparks, and open flames.[1][4][7]
- Ground all metal parts of equipment to prevent the buildup of electrostatic charge.[1][5]

### 2. Handling the Chemical:

- Avoid contact with skin and eyes.[1]

- Avoid inhalation of vapor or mist.[1]
- Do not eat, drink, or smoke when using this product.[9]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][5]

### 3. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1][10]
- Store in a cool place.[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1][10]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][11]

## Emergency Procedures

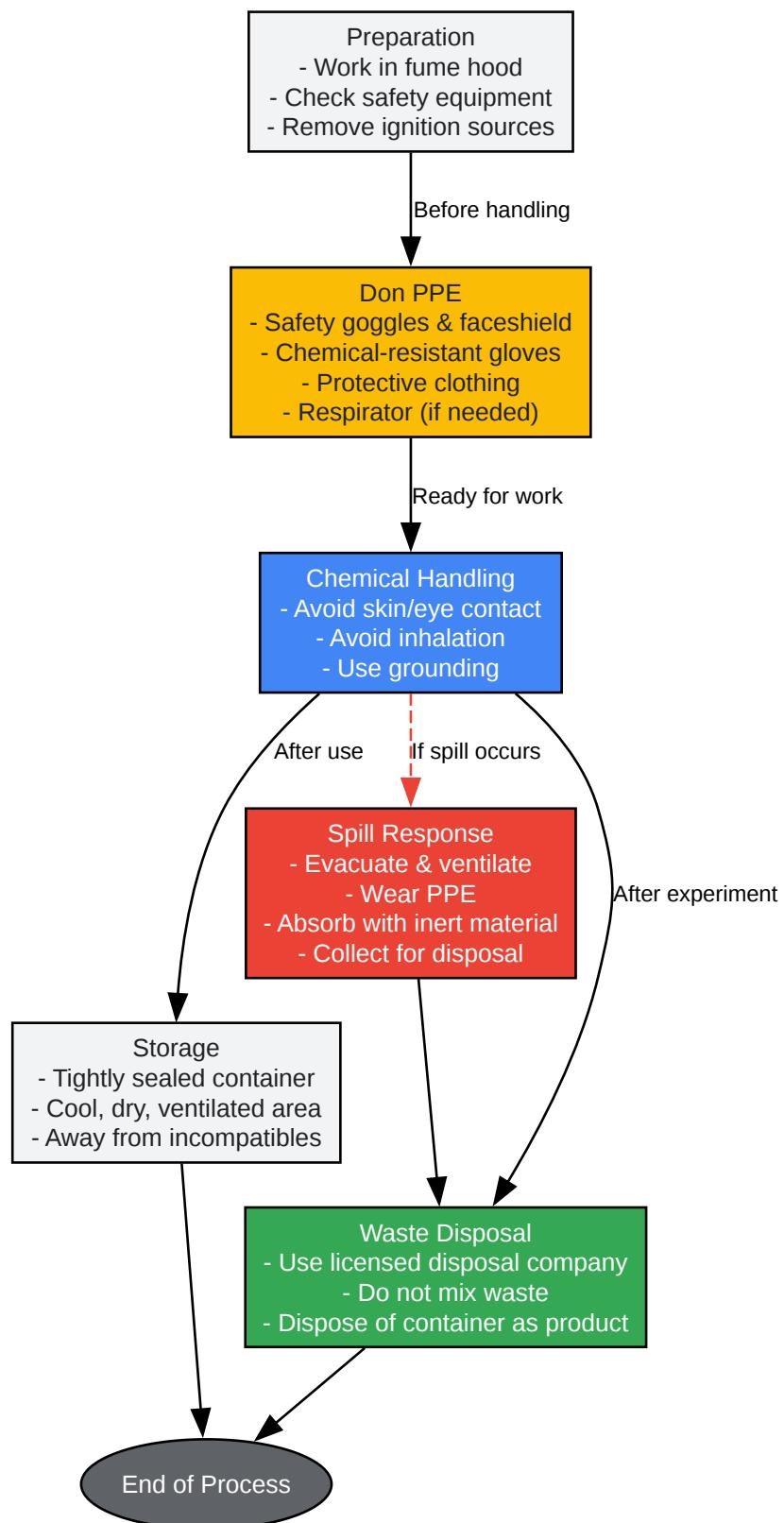
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek immediate medical attention from an ophthalmologist.[12]
- Skin Contact: Wash off immediately with soap and plenty of water.[1] Remove all contaminated clothing. If skin irritation occurs, consult a physician.[9]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]
- Spills: Evacuate personnel to a safe area.[1] Use personal protective equipment. Contain the spillage with non-combustible absorbent material (e.g., sand, earth, vermiculite) and collect it for disposal in a suitable, closed container.[1] Prevent the product from entering drains.[1]

## Disposal Plan

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1]

- Waste material must be disposed of in accordance with local, national, and international regulations.[[1](#)]
- Do not mix with other waste. Leave chemicals in their original containers.[[1](#)]
- Handle uncleaned containers as you would the product itself.[[1](#)]

## Workflow for Handling 1-Methyl-2-pyrrolidineethanol

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Caption: Safe handling workflow for **1-Methyl-2-pyrrolidinethanol**.

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